

Personal protective equipment for handling Bromoacetyl chloride

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Compound of Interest

Compound Name: *Bromoacetyl chloride*

Cat. No.: *B1329612*

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Essential Safety and Handling Guide for Bromoacetyl Chloride

This guide provides critical safety protocols, personal protective equipment (PPE) requirements, and operational procedures for the safe handling and disposal of **Bromoacetyl chloride**. It is intended for laboratory professionals engaged in research and development. Adherence to these guidelines is crucial due to the chemical's hazardous properties.

Hazard Summary

Bromoacetyl chloride is a highly corrosive and reactive compound that poses significant health risks upon exposure. It is classified as a lachrymator, meaning it irritates the eyes and causes tearing. The primary hazards are summarized below.

Hazard Classification	Description
Skin Corrosion/Irritation	Causes severe skin burns and damage upon contact. [1] [2] [3]
Eye Damage	Causes serious and potentially permanent eye damage. [1] [2] [3]
Respiratory Irritation	May cause severe irritation to the respiratory tract if inhaled. [1] [2] [3]
Water Reactivity	Reacts violently with water, steam, or moisture, which can produce toxic gases. [2] [4] [5]
Corrosive to Metals	May be corrosive to metals. [1] [6]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **Bromoacetyl chloride** to prevent exposure. The minimum required PPE is detailed below.

Body Part	Required PPE	Standards & Specifications
Eyes/Face	Chemical Splash Goggles & Face Shield	Goggles must be compliant with ANSI Z87.1 or European Standard EN166. A face shield (minimum 8-inch) should be worn over goggles.[4][7][8]
Skin/Body	Flame-Resistant (FR) Lab Coat & Chemical-Resistant Apron	Lab coat should be NFPA 2112 compliant. Avoid synthetic clothing.[1][8] Wear long pants and closed-toe/heel shoes.[8]
Hands	Chemical-Impermeable Gloves	Gloves must be inspected for integrity before use. Use proper removal technique to avoid skin contact. Nitrile or other specified gloves in the SDS are recommended.[1][4][7]
Respiratory	Full-Face Respirator (if needed)	Handling must occur in a certified chemical fume hood. [4] If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or EN 149 approved full-face respirator.[1][4]

Chemical Properties and Storage

Proper storage is critical to maintaining the stability of **Bromoacetyl chloride** and preventing hazardous reactions.

Property	Value
CAS Number	22118-09-8[4][9]
Molecular Formula	C ₂ H ₂ BrClO[3]
Molecular Weight	157.39 g/mol [3]
Boiling Point	127-128 °C[4][9]
Density	1.89 g/mL at 20 °C[9]
UN Number	3265[2][3][4]
Hazard Class	8 (Corrosive Liquid)[2][3][4]
Packing Group	II[2][3][4]
Storage Temperature	2-8°C (Refrigerated)[9]

Standard Operating Protocol for Handling

1. Preparation and Engineering Controls

- Fume Hood: All work with **Bromoacetyl chloride** must be conducted in a properly functioning chemical fume hood.[4]
- Safety Equipment: Ensure an eyewash station and safety shower are immediately accessible and unobstructed.[4][10]
- Incompatible Materials: Keep **Bromoacetyl chloride** away from strong oxidizing agents, strong bases, alcohols, metals, amines, and especially water.[4][10]
- Inert Atmosphere: Handle and store under an inert atmosphere (e.g., nitrogen or argon) to protect from moisture.[4]

2. Handling Procedure

- Don PPE: Before handling, put on all required PPE as specified in the table above.
- Inspect Container: Check the container for any signs of damage or leaks before opening.

- Dispensing: Use non-sparking tools for all transfers.[\[1\]](#) Dispense the required amount slowly and carefully to avoid splashing or creating aerosols.
- Container Sealing: Keep the container tightly closed when not in use.[\[4\]](#) Opened containers must be carefully resealed.[\[7\]](#)

3. Storage

- Location: Store in a locked, dry, cool, and well-ventilated area.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Container: Store in the original, tightly sealed, corrosive-resistant container.[\[1\]](#)[\[6\]](#)
- Moisture Protection: Protect from moisture and light.[\[4\]](#)

4. Waste Disposal

- Segregation: Do not mix **Bromoacetyl chloride** waste with other waste streams.[\[2\]](#)
- Containerization: Collect surplus and non-recyclable solutions in a suitable, closed, and properly labeled hazardous waste container.[\[7\]](#)
- Disposal: Dispose of waste through a licensed professional waste disposal service, following all applicable local, regional, and national regulations.[\[2\]](#)[\[4\]](#)[\[7\]](#) Handle uncleaned containers as you would the product itself.[\[2\]](#)

Emergency Procedures

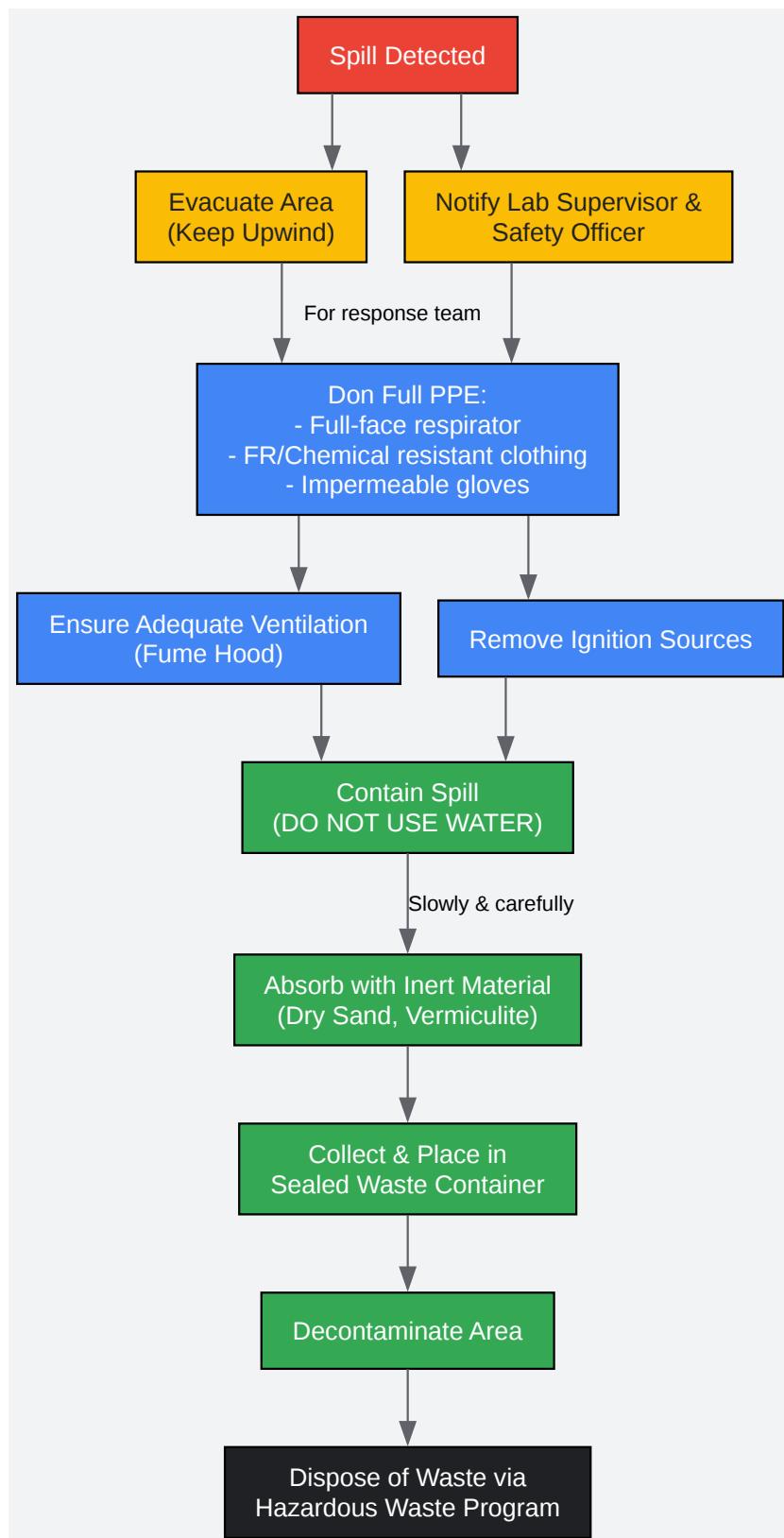
Immediate and appropriate action is critical in the event of an exposure or spill.

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration, but do not use the mouth-to-mouth method. [1] [4] Seek immediate medical attention. [2] [4]
Skin Contact	Immediately remove all contaminated clothing. [2] Flush the affected skin with large amounts of water for at least 15 minutes. [4] Seek immediate medical attention. [2] [4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, making sure to rinse under the eyelids. [4] Remove contact lenses if present and easy to do. [2] Seek immediate medical attention from an ophthalmologist. [2]
Ingestion	Rinse mouth thoroughly with water. Do NOT induce vomiting. [1] [2] Never give anything by mouth to an unconscious person. [1] [7] Seek immediate medical attention. [1] [2]

Spill Response Workflow

In case of a spill, evacuate the area, notify personnel, and follow the established procedure.

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